

# Hexamethyldisilane: A Comprehensive Technical Guide to Safety, Handling, and Storage

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## Compound of Interest

Compound Name: *Hexamethyldisilane*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical information on the safe handling, storage, and potential hazards of **hexamethyldisilane**. The following sections detail its physical and chemical properties, toxicological data, and recommended safety protocols to ensure the well-being of laboratory personnel and the integrity of research.

## Chemical and Physical Properties

**Hexamethyldisilane** is a colorless, transparent liquid with a characteristically pleasant, fruity odor.<sup>[1]</sup> It is insoluble in water but soluble in various organic solvents such as toluene and ethylene glycol.<sup>[1]</sup> Under normal conditions, it exhibits good chemical stability and is unlikely to undergo decomposition.<sup>[2]</sup>

Property	Value	References
Chemical Formula	C6H18Si2	[3]
Molar Mass	146.39 g/mol	[4]
Appearance	Colorless, transparent liquid	[1][2]
Odor	Pleasant, fruity	[1]
Boiling Point	112 - 114 °C	[5]
Melting Point	9 - 12 °C	[5]
Flash Point	11 °C (closed cup)	[5]
Density	0.715 g/cm <sup>3</sup> at 25 °C	[5]
Vapor Pressure	Not available	
Water Solubility	Insoluble	[1][2]
log Pow	4.11	[5]
Auto-ignition Temperature	Not available	

## Toxicological Data

Acute toxicity data for **hexamethyldisilane** indicates potential hazards upon exposure through various routes.

Toxicity Endpoint	Value	Species	References
LD50 (Oral)	> 20,000 mg/kg	Rat	[5]
Skin Corrosion/Irritation	May cause skin irritation.	Not specified	[3]
Serious Eye Damage/Irritation	May cause eye irritation.	Not specified	[3]
Inhalation	May cause irritation to the respiratory tract. Overexposure may lead to coughing, headache, and nausea.	Not specified	[3]

## Hazard Identification and Classification

**Hexamethyldisilane** is classified as a highly flammable liquid and vapor.[3] It is crucial to be aware of its potential to form flammable or explosive vapor-air mixtures.[3]

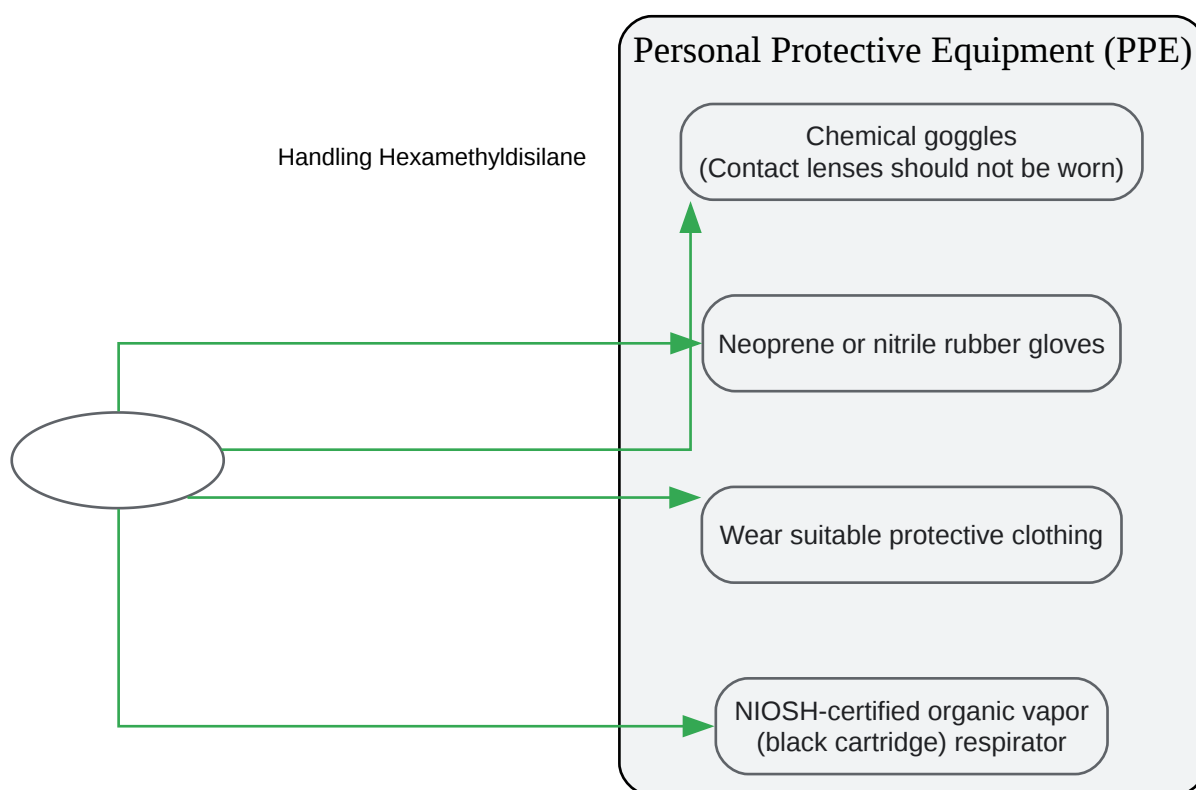
Hazard Class	GHS Classification	Signal Word	Hazard Statement
Flammable Liquids	Category 2	Danger	H225: Highly flammable liquid and vapor
Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation
Respiratory Sensitization	Category 1	Danger	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	Warning	H335: May cause respiratory irritation

## Safety and Handling Precautions

Adherence to strict safety protocols is mandatory when working with **hexamethyldisilane** to minimize exposure and prevent accidents.

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this chemical.



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Figure 1: Recommended Personal Protective Equipment for handling **hexamethyldisilane**.

## Engineering Controls

Proper ventilation is essential to control exposure.

- Ventilation: Provide local exhaust or general room ventilation to prevent the accumulation of vapors.[3]

- Explosion-proof Equipment: Use explosion-proof electrical, ventilating, and lighting equipment.[3]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[3]

## Safe Handling Practices

- Avoid all eye and skin contact and do not breathe vapor or mist.[3]
- Keep away from heat, open flames, and sparks. No smoking in the handling area.[3]
- Use only non-sparking tools.[3]
- Wash hands and other exposed areas with mild soap and water before eating, drinking, or smoking, and when leaving work.[3]
- Wash contaminated clothing before reuse.[3]

## Storage and Incompatibility

Proper storage of **hexamethyldisilane** is critical to maintain its stability and prevent hazardous reactions.

### Storage Conditions

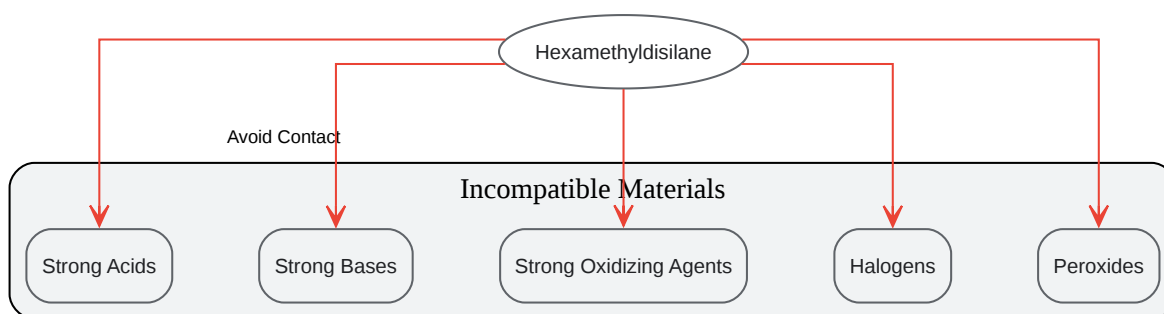
- Temperature: The optimal storage temperature is between -45°C and 45°C.[1]
- Environment: Store in a well-ventilated, dry place, away from heat.[1][3]
- Containers: Keep containers tightly closed and sealed.[1][3]

### Incompatible Materials

**Hexamethyldisilane** should not be stored with the following materials to avoid chemical reactions:[1][3][5]

- Strong acids

- Strong bases
- Strong oxidizing agents
- Halogens
- Peroxides



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Figure 2: Materials incompatible with **hexamethyldisilane**.

## Emergency Procedures

In the event of an emergency, follow these procedures promptly and safely.

### First Aid Measures

- Inhalation: Remove the person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower. Get medical advice/attention.[3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical advice/attention.[3]

- Ingestion: Never give anything by mouth to an unconscious person. Get medical advice/attention.[3]

## Firefighting Measures

- Suitable Extinguishing Media: Use water spray, foam, carbon dioxide, or dry chemical.[3]
- Firefighting Instructions: Use water spray to cool exposed surfaces. Exercise caution when fighting any chemical fire.[3]
- Protective Equipment: Do not enter the fire area without proper protective equipment, including respiratory protection.[3] Irritating fumes and organic acid vapors may develop when the material is exposed to water or open flame.[3]

## Accidental Release Measures

- Personal Precautions: Eliminate all ignition sources. Use special care to avoid static electric charges. Evacuate unnecessary personnel.[3]
- Environmental Precautions: Prevent entry to sewers and public waters.[3]
- Methods for Cleaning Up: Clean up spills as soon as possible using an absorbent material. Sweep or shovel spills into an appropriate container for disposal. Use only non-sparking tools.[3]

## Experimental Protocols

The following are summaries of standardized experimental methodologies relevant to the safety data presented.

### Acute Oral Toxicity (OECD 401)

This test provides information on the health hazards likely to arise from a single oral exposure to a substance.

- Principle: The test substance is administered in graduated doses to several groups of experimental animals, with one dose per group.[6] Observations of effects and mortality are made.[6]

- Procedure:
  - Healthy young adult rats are acclimatized to laboratory conditions.[\[6\]](#)
  - Animals are fasted prior to administration of the substance.[\[6\]](#)
  - The test substance is administered by gavage in a single dose.[\[6\]](#)
  - Animals are observed for a set period, and any signs of toxicity or mortality are recorded.[\[6\]](#)
  - At the conclusion of the test, surviving animals are euthanized and necropsied.[\[6\]](#)

## Flash Point Determination (ASTM D93 - Pensky-Martens Closed Cup)

This method determines the flash point of petroleum products and other liquids.

- Principle: A brass test cup is filled with the test specimen and heated at a controlled rate while being stirred.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#) An ignition source is periodically directed into the cup to test for a flash.[\[1\]](#)[\[5\]](#)
- Procedure:
  - The sample is placed in the test cup of the Pensky-Martens apparatus.[\[5\]](#)
  - The cup is heated, and the sample is stirred at a specified rate.[\[1\]](#)[\[5\]](#)
  - At regular temperature intervals, the stirring is stopped, and an ignition source is introduced into the vapor space.[\[1\]](#)[\[5\]](#)
  - The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the specimen to ignite.[\[1\]](#)[\[3\]](#)

## Thermal Decomposition Analysis

Studies on the thermal decomposition of **hexamethyldisilane** provide insight into its stability and potential hazardous breakdown products.

- Methodology: Flash pyrolysis vacuum ultraviolet single-photon ionization time-of-flight mass spectrometry (VUV-SPI-TOFMS) can be used to study the thermal decomposition from room temperature to high temperatures (e.g., 1310 K).[9]
- Findings: The primary decomposition pathways involve the cleavage of Si-Si and Si-C bonds.[9] Major initial products include  $\text{Me}_3\text{SiSi}(\text{Me})_2^\bullet$ ,  $\text{Me}_4\text{Si}$ ,  $\text{Me}_3\text{Si}^\bullet$ , and  $:\text{SiMe}_2$ . [9] These intermediates can further decompose through homolytic reactions and molecular eliminations.[9]

## Disposal Considerations

- Waste Disposal: **Hexamethyldisilane** may be incinerated.[3] Dispose of in a safe manner in accordance with local, national, and international regulations.[3]
- Contaminated Packaging: Handle empty containers with care because residual vapors are flammable.[3] Dispose of contents and container to a licensed waste disposal facility.[3]

This guide is intended to provide comprehensive safety information for trained professionals. Always consult the most current Safety Data Sheet (SDS) for **hexamethyldisilane** before use and ensure that all laboratory personnel are thoroughly trained in its safe handling and emergency procedures.

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## References

- 1. Basics of Pensky-Martens closed-cup flash point testing | Anton Paar Wiki [wiki.anton-paar.com]
- 2. EXPERIMENT 11: VAPOUR PRESSURE – PROCTECH 2CE3 Lab Manual [ecampusontario.pressbooks.pub]
- 3. Flash Point by Pensky-Martens Closed Cup: ASTM D93 Standard Tests - The ANSI Blog [blog.ansi.org]

- 4. [homepages.gac.edu](http://homepages.gac.edu) [[homepages.gac.edu](http://homepages.gac.edu)]
- 5. Pensky–Martens closed-cup test - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 6. [ntp.niehs.nih.gov](http://ntp.niehs.nih.gov) [[ntp.niehs.nih.gov](http://ntp.niehs.nih.gov)]
- 7. [precisionlubrication.com](http://precisionlubrication.com) [[precisionlubrication.com](http://precisionlubrication.com)]
- 8. ASTM D93 | Flash Point by Pensky-Martens Closed Cup Tester [[ayalytical.com](http://ayalytical.com)]
- 9. [gyansanchay.csjmu.ac.in](http://gyansanchay.csjmu.ac.in) [[gyansanchay.csjmu.ac.in](http://gyansanchay.csjmu.ac.in)]
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